

"1,1'-Carbonylbis(3-methylimidazolium) triflate safety and handling precautions"

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Compound of Interest

Compound Name: 1,1'-Carbonylbis(3-methylimidazolium) triflate

Cat. No.: B043501

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An In-depth Technical Guide to the Safety and Handling of **1,1'-Carbonylbis(3-methylimidazolium) triflate**

Introduction

1,1'-Carbonylbis(3-methylimidazolium) triflate, also known as 1,1'-Carbonylbis(3-methyl-1H-imidazol-3-ium) bis(trifluoromethanesulphonate), is a chemical reagent utilized in organic synthesis, notably as an efficient agent for aminoacylations.[1] Its reactive nature necessitates a thorough understanding of its safety profile and proper handling procedures to ensure the safety of laboratory personnel and the environment. This guide provides comprehensive safety and handling information for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.[2] It is classified as a warning-level hazard.

Signal Word: Warning[3][4]

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H312: Harmful in contact with skin.[3]

- H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)
- H332: Harmful if inhaled.[\[3\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)

Data Summary

The following tables summarize the key safety and physical data for **1,1'-Carbonylbis(3-methylimidazolium) triflate**.

Table 1: GHS Hazard and Precautionary Statements

Category	Code	Statement	Citations
Hazard Statements	H315	Causes skin irritation.	[2][3]
	H319	Causes serious eye irritation.	[2][3]
	H335	May cause respiratory irritation.	[2][3]
	H302, H312, H332	Harmful if swallowed, in contact with skin, or if inhaled.	[3]
Precautionary Statements	P261	Avoid breathing dust/fumes.	[2][3]
	P264	Wash all exposed external body areas thoroughly after handling.	[2][3]
	P270	Do not eat, drink or smoke when using this product.	[3]
	P271	Use only outdoors or in a well-ventilated area.	[2][3]
	P280	Wear protective gloves, protective clothing, eye protection and face protection.	[2]
	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	[3]

P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[3]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]
P403+P233	Store in a well-ventilated place. Keep container tightly sealed.	[3]
P405	Store locked up.	[3]
P501	Dispose of contents/container to an approved waste disposal plant.	[3]

Table 2: Physical and Chemical Properties

Property	Value	Citations
CAS Number	120418-31-7	[2]
Molecular Formula	C11H12F6N4O7S2	[3][4]
Molecular Weight	490.36 g/mol	[4]
Appearance	White to Off-White Solid	[1]
Solubility	Soluble in nitromethane, chloroform; Insoluble in ether; Reacts with water.	[1]
Storage Temperature	2-8°C under an inert atmosphere.	[3]

Experimental Protocols

Detailed toxicological and safety study protocols for **1,1'-Carbonylbis(3-methylimidazolium) triflate** are not publicly available in the searched documents. The provided hazard information is based on supplier safety data sheets. However, standardized protocols for safe handling, spill response, and first aid are outlined below based on best practices and SDS recommendations.

Protocol for Safe Handling

- Engineering Controls: Conduct all handling operations within a certified chemical fume hood or in a well-ventilated area to minimize inhalation exposure.[2]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety glasses or goggles.[2]
 - Hand Protection: Wear impervious chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before each use.[2]
 - Body Protection: Wear a lab coat or protective clothing to prevent skin contact.[2]
 - Respiratory Protection: If dust is generated, use a dust respirator.[2]

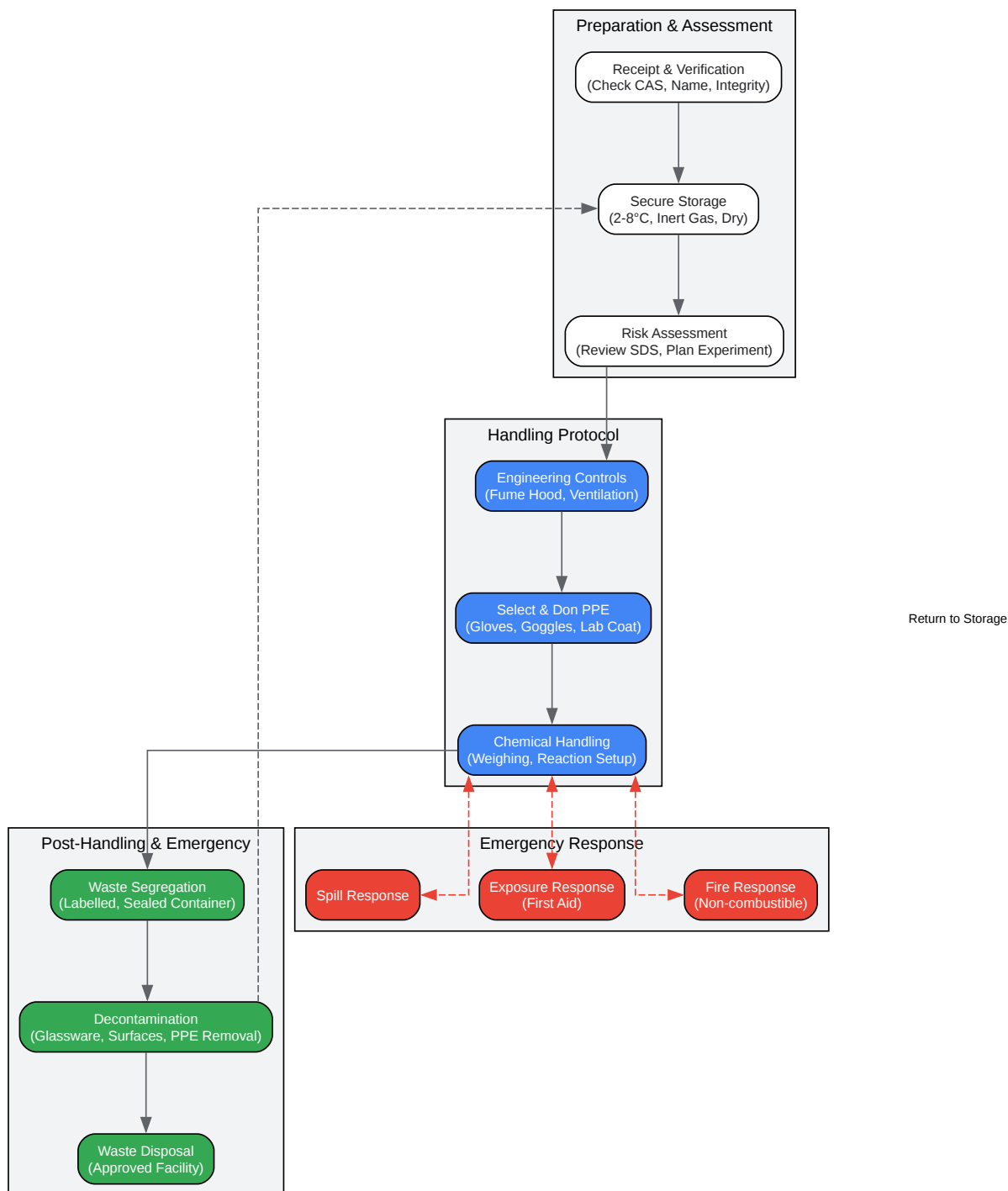
- General Hygiene: Avoid all unnecessary personal contact.^[2] Do not eat, drink, or smoke in the work area.^[2] Wash hands thoroughly with soap and water after handling the compound.^[2] Launder work clothes separately.^[2]
- Container Management: Keep containers securely sealed when not in use.^[2] Avoid physical damage to containers.

Protocol for Accidental Release (Spill Cleanup)

- Immediate Action: Evacuate the area and ensure adequate ventilation.
- Containment: Prevent the spillage from entering drains, sewers, or water courses.^[2]
- Cleanup Procedure:
 - Wear full PPE as described in section 4.1.
 - Use dry cleanup procedures; avoid generating dust.^[2]
 - Carefully sweep or shovel the spilled solid material.
 - Consider using a grounded, explosion-proof vacuum cleaner for larger spills.^[2] Do not use compressed air for cleaning.^[2]
 - Place the collected material into a clean, dry, sealable, and properly labeled container for disposal.^[2]
- Decontamination: Thoroughly decontaminate the spill area and all equipment used in the cleanup.

Visualization of Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **1,1'-Carbonylbis(3-methylimidazolium) triflate** from receipt to disposal.



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Caption: Safe handling workflow for **1,1'-Carbonylbis(3-methylimidazolium) triflate**.

First Aid Measures

In case of exposure, follow these first aid protocols:

- **Eye Contact:** Immediately wash out the eyes with water.^[2] If irritation persists, seek medical attention.^[2] Only skilled personnel should attempt to remove contact lenses after an injury.^[2]
- **Skin Contact:** Flush the affected skin and hair with running water and soap, if available.^[2] Seek medical attention if irritation develops or persists.^[2]
- **Inhalation:** Remove the individual from the contaminated area to fresh air.^[2] Other measures are typically not necessary, but if respiratory issues arise, seek medical advice.^[2]
- **Ingestion:** Immediately give a glass of water.^[2] First aid is not generally required, but if in doubt, contact a Poisons Information Centre or a doctor.^[2]

Fire Fighting and Stability

- **Flammability:** The substance is non-combustible and not considered a significant fire risk.^[2] However, its containers may burn.^[2]
- **Extinguishing Media:** Use extinguishing media appropriate for the surrounding fire. Cool fire-exposed containers with a water spray from a protected location.^[2]
- **Stability:** The compound reacts with water.^[1] It should be stored under anhydrous conditions, for example, in a dry nitromethane solution or as a solid in the absence of moisture.^[1]

Storage and Disposal

- **Storage:** Store in a cool, dry, and well-ventilated area.^[5] Keep the container tightly closed and store under an inert gas.^[5] The recommended storage temperature is between 2-8°C.^[3]
- **Disposal:** Dispose of the substance and its container at an approved waste disposal plant.^[5] Follow all local, state, and federal regulations for chemical waste disposal.

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